

# An In-depth Technical Guide to Trimethylolmelamine: Chemical Structure, Properties, and Experimental Protocols

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## Compound of Interest

Compound Name: *Trimethylolmelamine*

Cat. No.: *B15548211*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Trimethylolmelamine** (TMM), a key derivative of melamine, serves as a fundamental building block in the synthesis of amino resins, which have widespread applications in coatings, laminates, and textile finishes. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and analytical characterization of **trimethylolmelamine**. Detailed experimental protocols for its synthesis and analysis are presented, alongside visualizations of its chemical structure and reaction pathways, to support researchers and professionals in chemistry and materials science. While primarily an industrial chemical, this guide also touches upon its limited available data regarding biological activity for the context of drug development professionals.

## Chemical Structure and Identification

**Trimethylolmelamine** is characterized by a 1,3,5-triazine ring with three amino groups, each substituted with a hydroxymethyl group. The primary isomer is the symmetric N<sub>2</sub>,N<sub>4</sub>,N<sub>6</sub>-tris(hydroxymethyl)melamine.

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Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	[[4,6-bis(hydroxymethylamino)-1,3,5-triazin-2-yl]amino]methanol[1][2]
CAS Number	1017-56-7[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> N <sub>6</sub> O <sub>3</sub> [2][3][4]
SMILES	C(NC1=NC(=NC(=N1)NCO)NCO)O[1][2]
InChI Key	USDJGQLNFPZEON-UHFFFAOYSA-N[1][2][3]

## Physicochemical Properties

**Trimethylolmelamine** is typically a white solid powder.[3] Its key physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **Trimethylolmelamine**

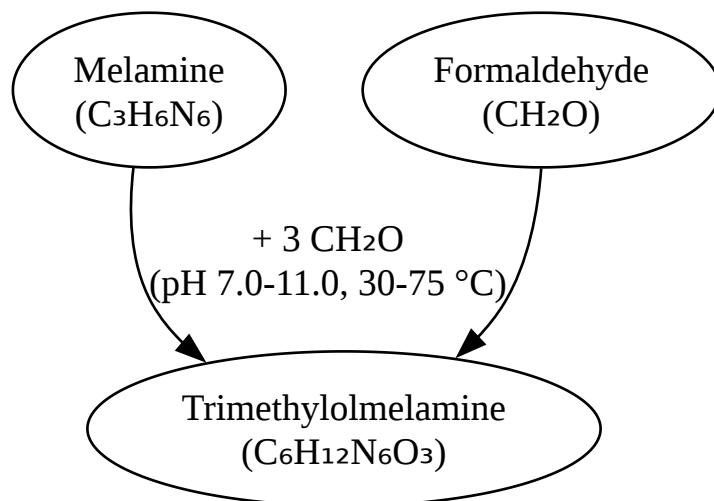
Property	Value
Molecular Weight	216.20 g/mol [2][3]
Melting Point	147-149 °C
Boiling Point	356.61 °C (rough estimate)
Solubility	Soluble in DMSO[2]
Appearance	Solid powder[3]
Exact Mass	216.0971 g/mol [3]

## Synthesis and Reactions

### Synthesis of Trimethylolmelamine

**Trimethylolmelamine** is synthesized through the controlled reaction of melamine with formaldehyde.[5][6] The reaction involves the hydroxymethylation of the amino groups of the

melamine ring.



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## Key Reactions

The hydroxymethyl groups of **trimethylolmelamine** are reactive and can undergo further condensation reactions to form methylene or ether linkages, leading to the formation of melamine-formaldehyde resins. This curing process is typically initiated by heat and can be catalyzed by acids.

## Experimental Protocols

### Synthesis of Trimethylolmelamine

This protocol is adapted from a patented method for the preparation of **trimethylolmelamine**.

[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

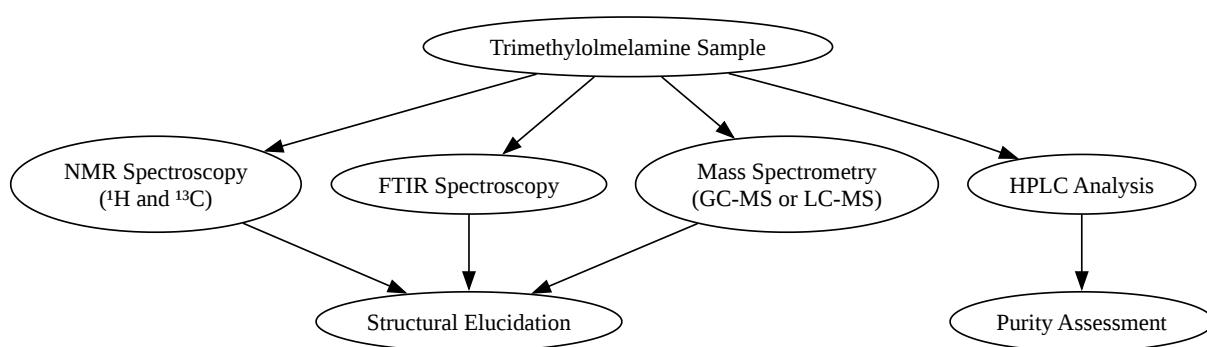
- Melamine
- Formaldehyde solution (37 wt. % in H<sub>2</sub>O)
- Deionized water
- Sodium hydroxide solution (for pH adjustment)

- Reaction kettle with stirrer, temperature control, and reflux condenser

#### Procedure:

- Charge the reaction kettle with the formaldehyde solution, deionized water, and melamine in a molar ratio of approximately 1: (2.5-3.5) : (8-30) (melamine:formaldehyde:water).[7][8][9][10]
- Adjust the rotational speed of the stirrer to 40-150 rpm.[10]
- Adjust the pH of the mixture to 7.0-11.0 using an alkali solution.[10]
- Raise the temperature to 25-50 °C and stir for 10-30 minutes.[10]
- Increase the temperature to 30-75 °C and maintain the reaction for 1-3 hours, ensuring the pH remains between 7.0 and 11.0.[10]
- After the reaction is complete, stop stirring and allow the product to crystallize for 1-3 hours.[10]
- Separate the solid product by centrifugation and wash with water.[10]
- Dry the product to obtain **trimethylolmelamine** as a white powder.[10]

## Analytical Characterization



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#### 4.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals for the N-CH<sub>2</sub>-O protons and the N-H protons. The chemical shifts will be influenced by the solvent and concentration.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will show signals for the triazine ring carbons and the hydroxymethyl carbons.

#### 4.2.2. Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **trimethylolmelamine** will exhibit characteristic absorption bands:

- N-H stretching: around 3300-3500 cm<sup>-1</sup>
- C-H stretching: around 2800-3000 cm<sup>-1</sup>
- C=N stretching (triazine ring): around 1550-1650 cm<sup>-1</sup>
- C-N stretching: around 1300-1400 cm<sup>-1</sup>
- C-O stretching: around 1000-1100 cm<sup>-1</sup>

#### 4.2.3. Mass Spectrometry (MS)

Mass spectrometry can be used to confirm the molecular weight of **trimethylolmelamine**.<sup>[11]</sup> Electron ionization (EI) or electrospray ionization (ESI) sources can be employed. The expected molecular ion peak [M]<sup>+</sup> would be at m/z 216.

#### 4.2.4. High-Performance Liquid Chromatography (HPLC)

An HPLC method can be developed for purity assessment. Due to the polar nature of **trimethylolmelamine**, a hydrophilic interaction liquid chromatography (HILIC) or a reversed-phase method with an appropriate ion-pairing agent may be suitable.

## Biological Activity and Toxicology

**Trimethylolmelamine** is primarily used in industrial applications and is considered a bioactive chemical.<sup>[12]</sup> However, extensive studies on its specific biological activities and toxicological profile are limited. It is important to note that melamine, the parent compound, has been associated with renal toxicity, particularly when co-ingested with cyanuric acid.<sup>[13]</sup> Therefore, appropriate safety precautions should be taken when handling **trimethylolmelamine**.

## Applications

The primary application of **trimethylolmelamine** is as a cross-linking agent in the production of melamine-formaldehyde resins.<sup>[14]</sup> These resins are valued for their hardness, durability, and heat and chemical resistance, and are used in:

- Laminates for countertops and flooring
- Adhesives for wood and other materials
- Molding compounds for dinnerware and electrical parts
- Coatings for automotive and appliance finishes
- Textile finishing agents to impart wrinkle resistance

## Conclusion

**Trimethylolmelamine** is a versatile chemical intermediate with significant industrial importance, primarily as a precursor to melamine-formaldehyde resins. This guide has provided a detailed overview of its chemical structure, properties, synthesis, and analytical characterization. The experimental protocols and data presented herein are intended to be a valuable resource for researchers and professionals working with this compound. Further research into its potential biological activities and a more detailed toxicological profile would be beneficial for a comprehensive understanding of its properties.

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